

Milademetan thrombocytopenia neutropenia side effects

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Compound Focus: Milademetan tosylate hydrate

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Incidence of Hematologic Adverse Events

The following tables summarize the frequency of key hematologic laboratory abnormalities observed in patients treated with milademetan across different clinical trials.

Table 1: Most Common Grade 3/4 Drug-Related Adverse Events (Phase I Study, N=107)

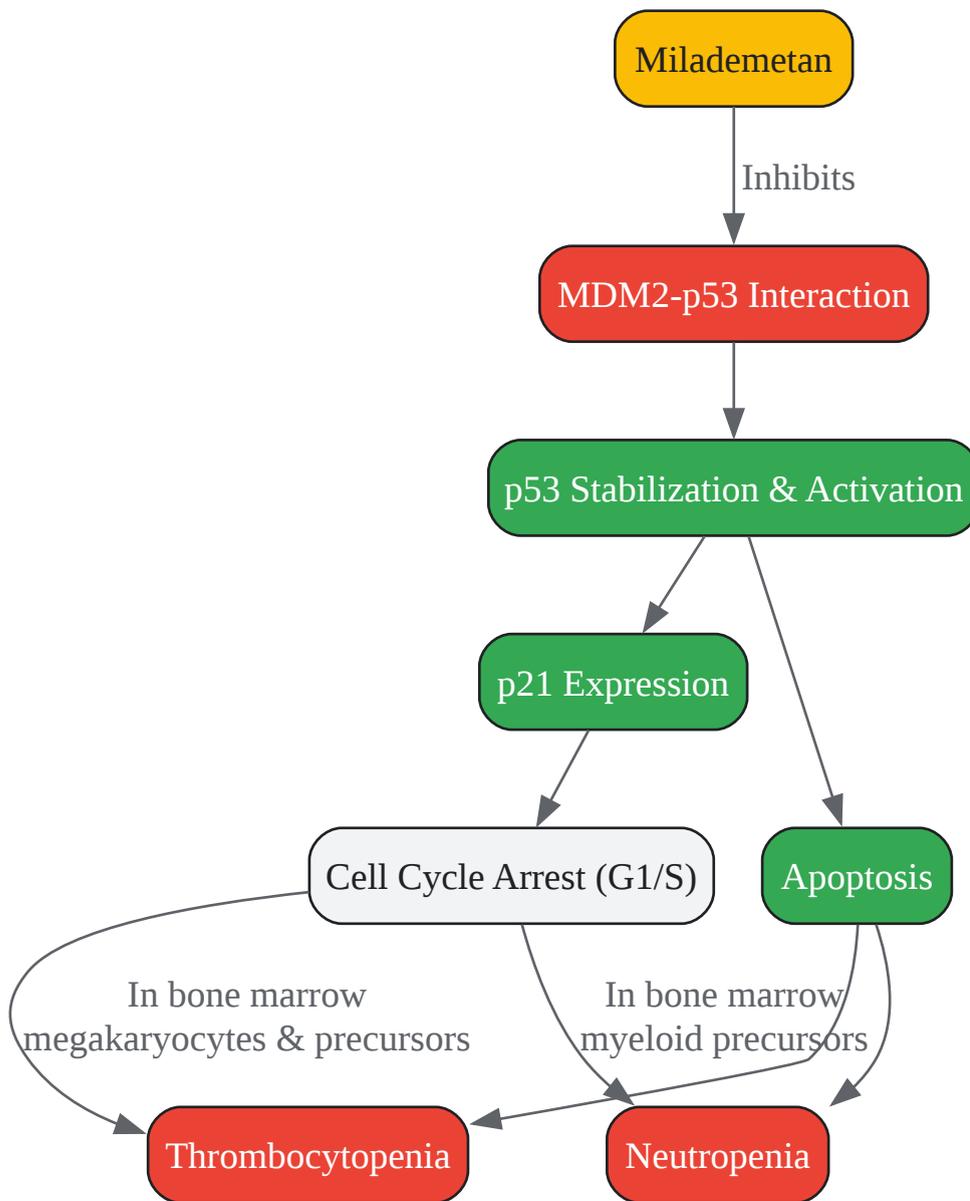
Adverse Event	Overall Incidence (All Schedules)	Incidence at Recommended Phase II Dose (260 mg, 3/14 days)
Thrombocytopenia	29.0% [1]	15.0% [1]
Neutropenia	15.0% [1]	5.0% [1]
Anemia	13.1% [1]	0% [1]

Table 2: Grade 3/4 Adverse Events in Later-Stage Trials

Trial (Phase)	Population	Thrombocytopenia	Neutropenia	Anemia
MANTRA (Phase III) [2] [3]	Dedifferentiated Liposarcoma	39.5%	25.6%	11.6%
MANTRA-2 (Phase II) [4] [5]	MDM2-amplified, TP53- wt Solid Tumors	Reported (specific %)	Reported (specific %)	Reported (specific %)

Mechanism of Hematologic Toxicity

The diagram below illustrates the proposed mechanism by which milademetin causes thrombocytopenia and neutropenia.



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This mechanism is **on-target**, arising from the stabilization and activation of the wild-type p53 protein in hematopoietic progenitor cells within the bone marrow, leading to cell cycle arrest and apoptosis [1]. This is a class effect associated with MDM2 inhibitors.

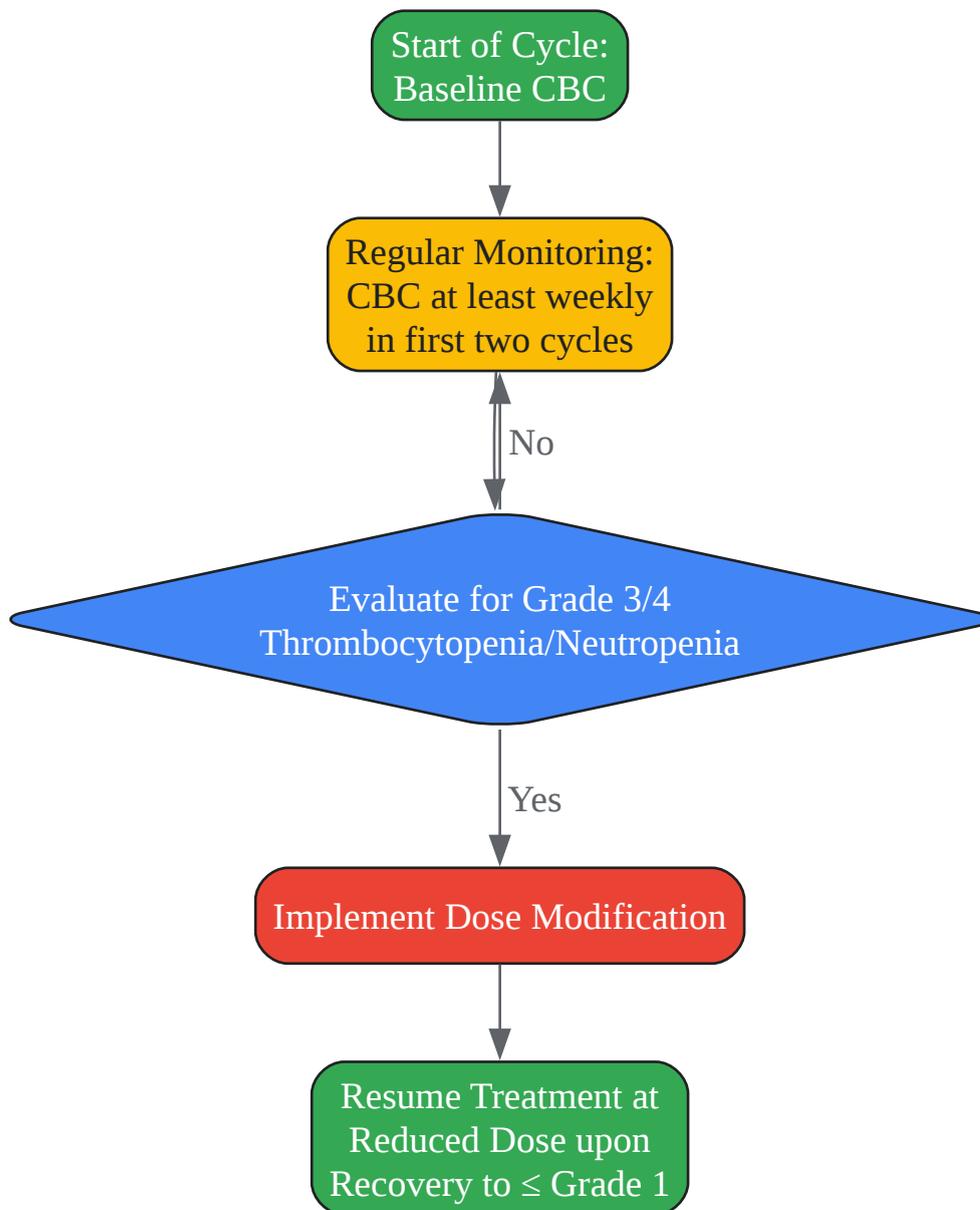
Management & Dosing Strategies for Mitigation

Clinical trials have established specific protocols to manage these hematologic toxicities.

1. Optimal Dosing Schedule A key finding from research is that an **intermittent dosing schedule** significantly improves the tolerability of milademetan [1] [6].

- **Recommended Schedule:** 260 mg once daily on days 1-3 and 15-17 of a 28-day cycle (the "3/14" schedule) [1] [6].
- **Rationale:** This schedule allows time for blood cell counts to recover between treatment cycles, effectively mitigating severe and dose-limiting hematologic abnormalities compared to continuous dosing [1].

2. Clinical Monitoring and Dose Modification Protocol The following workflow, derived from clinical trial protocols, outlines a standard operating procedure for monitoring and managing hematologic adverse events.



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Based on trial protocols, here are typical dose modification guidelines [7]:

- **Grade 3 or 4 Thrombocytopenia:** Withhold milademetan until resolution to \leq Grade 1, then resume at a **reduced dose**.
- **Grade 4 Neutropenia (or Febrile Neutropenia):** Withhold milademetan until resolution to \leq Grade 1, then resume at a **reduced dose**.

Frequently Asked Questions (FAQs) for Researchers

Q1: Are thrombocytopenia and neutropenia the primary dose-limiting toxicities (DLTs) of milademetan? Yes. In phase I studies, decreased platelet count was the most frequently observed DLT. Other DLTs included nausea and neutropenia [7].

Q2: How does the safety profile of milademetan compare to standard chemotherapy in liposarcoma? In the MANTRA Phase III trial, milademetan and trabectedin (standard chemotherapy) showed different toxicity profiles. Milademetan led to more frequent dose reductions (44.2% vs. 29.1%) but fewer toxicity-related discontinuations (11.6% vs. 19.0%) and fewer serious adverse events (36.0% vs. 48.1%) compared to trabectedin [2] [3].

Q3: Is the hematologic toxicity of milademetan reversible? Yes. Clinical evidence indicates that thrombocytopenia and neutropenia are manageable and reversible with dose interruptions and modifications, as outlined in the monitoring protocol above [1] [2].

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